

Application Notes and Protocols: DL-4-Hydroxy-2-ketoglutarate Lithium Salt

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Compound of Interest

Compound Name: *DL-4-Hydroxy-2-ketoglutarate lithium*

Cat. No.: *B15561403*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **DL-4-Hydroxy-2-ketoglutarate lithium** salt, a key substrate for the enzyme 4-hydroxy-2-oxoglutarate aldolase (HOGA). Accurate preparation of this solution is critical for reliable experimental outcomes in metabolic studies, enzyme kinetics, and drug development applications.

I. Compound Information

DL-4-Hydroxy-2-ketoglutarate lithium salt is a crucial intermediate in the metabolic pathway of hydroxyproline. It serves as a substrate for 4-hydroxy-2-oxoglutarate aldolase (HOGA), which catalyzes its cleavage into pyruvate and glyoxylate.^{[1][2]} This compound is a white to off-white powder and should be stored long-term at -20°C.

II. Quantitative Data Summary

For ease of reference, the key quantitative data for **DL-4-Hydroxy-2-ketoglutarate lithium** salt are summarized in the table below. Note that the molecular weight can be cited as the free acid or the dilithium salt.

Property	Value	Source(s)
Molecular Weight (Free Acid)	162.10 g/mol	[3]
Molecular Weight (Dilithium Salt)	173.96 g/mol	[4]
Appearance	White to off-white solid/powder	[4]
Storage Temperature	-20°C (long-term)	
Purity	≥90.0% (TLC)	[3]
Inhibition Concentration (Glutamate Dehydrogenase)	2-10 mM	[5]

III. Experimental Protocols

A. Preparation of a 100 mM Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **DL-4-Hydroxy-2-ketoglutarate lithium** salt, which can be further diluted to desired working concentrations.

Materials:

- **DL-4-Hydroxy-2-ketoglutarate lithium** salt (using the dilithium salt molecular weight of 173.96 g/mol for calculations)
- High-purity water (e.g., Milli-Q or equivalent) or a suitable buffer (e.g., 1 M TRIS buffer, pH 8.5)
- Sterile conical tubes (15 mL or 50 mL)
- Calibrated analytical balance
- Sterile pipette tips
- Vortex mixer
- 0.22 µm sterile syringe filter and syringe (optional, for sterilization)

Procedure:

- Calculate the required mass: To prepare 10 mL of a 100 mM stock solution, calculate the mass of the compound needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 173.96 \text{ g/mol} = 0.0174 \text{ g} = 17.4 \text{ mg}$
- Weigh the compound: Carefully weigh 17.4 mg of **DL-4-Hydroxy-2-ketoglutarate lithium** salt using an analytical balance and transfer it to a sterile conical tube.
- Dissolve the compound: Add a small volume of high-purity water or buffer (e.g., 8 mL of 1 M TRIS buffer, pH 8.5) to the conical tube.
- Mix thoroughly: Vortex the tube until the compound is completely dissolved. If necessary, gently warm the solution to aid dissolution.
- Adjust the final volume: Once completely dissolved, add high-purity water or buffer to reach a final volume of 10 mL.
- Sterilization (Optional): If required for your application, sterilize the stock solution by passing it through a 0.22 μm syringe filter into a new sterile tube.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C .

B. Preparation of a 0.5 mM Working Solution for HOGA Enzyme Assays

This protocol is adapted from methodologies used in 4-hydroxy-2-oxoglutarate aldolase (HOGA) activity assays.

Materials:

- 100 mM **DL-4-Hydroxy-2-ketoglutarate lithium** salt stock solution (prepared as above)
- TRIS buffer (e.g., 1 M, pH 8.5)

- High-purity water
- Sterile microcentrifuge tubes or other suitable containers

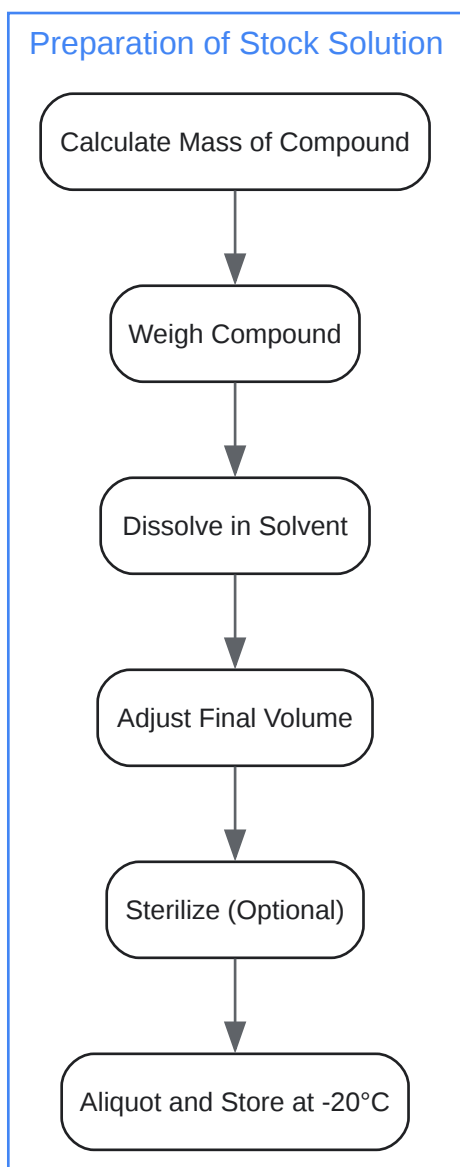
Procedure:

- Dilution Calculation: To prepare 1 mL of a 0.5 mM working solution from a 100 mM stock solution, use the dilution formula ($M_1V_1 = M_2V_2$):
 - $(100 \text{ mM}) \times V_1 = (0.5 \text{ mM}) \times (1 \text{ mL})$
 - $V_1 = (0.5 \text{ mM} \times 1 \text{ mL}) / 100 \text{ mM} = 0.005 \text{ mL} = 5 \mu\text{L}$
- Prepare the working solution: In a sterile tube, add 995 μL of TRIS buffer (pH 8.5).
- Add the stock solution: Pipette 5 μL of the 100 mM **DL-4-Hydroxy-2-ketoglutarate lithium** salt stock solution into the tube containing the buffer.
- Mix: Gently vortex or pipette up and down to ensure the solution is thoroughly mixed.
- Use immediately: It is recommended to prepare the working solution fresh for each experiment.

IV. Visualizations

A. Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the workflow for preparing a stock solution of **DL-4-Hydroxy-2-ketoglutarate lithium** salt.

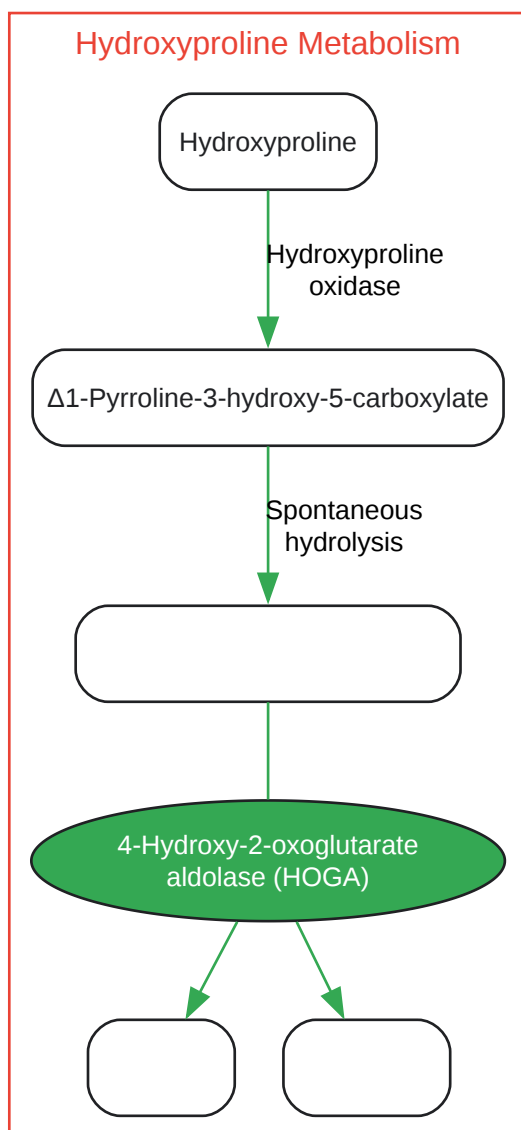


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Caption: Workflow for preparing a stock solution.

B. Signaling Pathway: Hydroxyproline Metabolism

DL-4-Hydroxy-2-ketoglutarate is a key intermediate in the catabolism of hydroxyproline. The enzyme 4-hydroxy-2-oxoglutarate aldolase (HOGA) cleaves it into pyruvate and glyoxylate.



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Caption: Role in hydroxyproline metabolism.

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